A Comparative Analysis of Pectolite and Wollastonite Crystal Structures

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Compound of Interest

Compound Name:	*Pectolite*
CAS No.:	*13816-47-2*
Cat. No.:	*B576611*

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An in-depth guide to the structural nuances of **Pectolite** and Wollastonite, offering a comparative analysis based on crystallographic refinement data. This guide is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of these silicate minerals.

Pectolite and wollastonite, both triclinic inosilicate minerals, share fundamental structural similarities, yet exhibit distinct differences in their crystallographic arrangements. While both feature metasilicate chains composed of repeating three-tetrahedra units, the spatial orientation of these chains and the coordination of the large cations within the crystal lattice differ significantly.[1] This guide provides a detailed comparison of their refined crystal structures, supported by quantitative data from seminal crystallographic studies.

Structural Overview

Both **pectolite** ($NaCa_2Si_3O_8(OH)$) and wollastonite ($CaSiO_3$) belong to the pyroxenoid group of minerals, characterized by single chains of silica tetrahedra.[1] Initial structural studies confirmed that despite their similar chemical compositions and triclinic cells, they are not

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isostructural.[1] The primary distinctions lie in the arrangement of the cation layers and the relative orientation of the silicate chains.[1]

Wollastonite's structure consists of infinite silicate chains running parallel to the b-axis. These chains have a repeat unit of three tetrahedra. The calcium ions are situated between these chains, occupying octahedral sites of varying distortion.

Pectolite's structure is analogous, with similar silicate chains. However, the presence of sodium and a hydroxyl group introduces significant differences. The arrangement of calcium and sodium ions in the cation layers differs from the purely calcium layers in wollastonite. Furthermore, the orientation of the silicate chains relative to the cation layers is distinct in **pectolite**.[1]

Quantitative Crystallographic Data

The following tables summarize the key crystallographic data obtained from the structural refinement of **pectolite** and wollastonite.

Table 1: Unit Cell Parameters

Parameter	Pectolite	Wollastonite
Crystal System	Triclinic	Triclinic
Space Group	P1	P1
a (Å)	7.99	7.94
b (Å)	7.04	7.32
c (Å)	7.02	7.07
α (°)	90.52	90.03
β (°)	95.18	95.37
γ (°)	102.47	103.43
Volume (Å^3)	385.9	398.9
Z	2	6

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Data for **Pectolite** from Prewitt (1967) and for Wollastonite from Buerger and Prewitt (1961).[2]

Table 2: Atomic Coordinates of Wollastonite

Atom	x	y	z
Ca(1)	0.0881	0.1833	0.3121
Ca(2)	0.0911	0.6861	0.3134
Ca(3)	0.4996	0.4357	0.0915
Si(1)	0.2811	0.1746	0.8145
Si(2)	0.2831	0.6713	0.8160
Si(3)	0.2188	0.9284	0.3228
O(1)	0.4021	0.3228	0.8105
O(2)	0.4042	0.8194	0.8118
O(3)	0.2732	0.0118	0.9019
O(4)	0.2713	0.5117	0.9040
O(5)	0.2601	0.1818	0.5881
O(6)	0.2619	0.6784	0.5899
O(7)	0.1015	0.1764	0.8651
O(8)	0.1033	0.6731	0.8669
O(9)	0.2188	0.8784	0.1228

Data from Buerger and Prewitt (1961).[2]

Table 3: Atomic Coordinates of **Pectolite**

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Atom	x	y	z
Na	0.498	0.428	0.091
Ca(1)	0.091	0.185	0.313
Ca(2)	0.091	0.685	0.313
Si(1)	0.283	0.172	0.816
Si(2)	0.283	0.672	0.816
Si(3)	0.220	0.926	0.325
O(1)	0.404	0.320	0.812
O(2)	0.404	0.820	0.812
O(3)	0.275	0.009	0.906
O(4)	0.275	0.509	0.906
O(5)	0.260	0.182	0.581
O(6)	0.260	0.682	0.581
O(7)	0.102	0.174	0.868
O(8)	0.102	0.674	0.868
O(9)	0.242	0.878	0.119
H	0.24	0.98	0.02

Data from Prewitt and Buerger (1963) and Prewitt (1967).

Experimental Protocols

The structural data presented were obtained through single-crystal X-ray diffraction and refined using least-squares methods. The following is a generalized experimental protocol representative of the techniques used in the foundational studies of these minerals.

1. Crystal Selection and Mounting:

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- A small, single crystal of high quality, typically 0.1-0.3 mm in size, was selected.
- The crystal was mounted on a glass fiber attached to a goniometer head, allowing for precise orientation in the X-ray beam.

2. Data Collection:

- The mounted crystal was placed in a single-crystal X-ray diffractometer.
- Monochromatic X-radiation (commonly Mo-Kα) was used.
- The crystal was rotated through a series of angles, and the diffraction patterns were recorded on photographic film using techniques such as the Weissenberg or precession methods. Each diffraction spot corresponds to a specific set of crystal lattice planes.
- The intensities of the diffraction spots were measured, often visually or with a densitometer.

3. Structure Solution and Refinement:

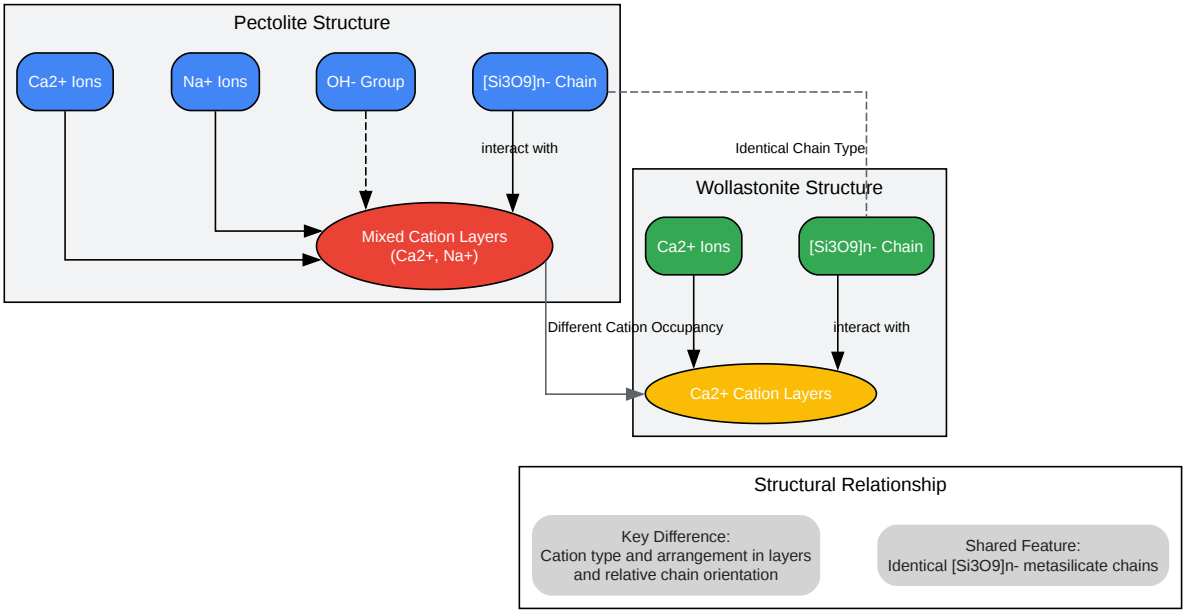
- The collected diffraction data (intensities and positions of spots) were used to determine the unit cell dimensions and space group.
- The Patterson function was often employed to determine the positions of the heavier atoms (Ca and Si).
- Initial atomic coordinates were used to calculate structure factors, which were then compared to the observed structure factors.
- The atomic coordinates and thermal parameters were refined using a least-squares method to minimize the difference between the observed and calculated structure factors. The progress of the refinement was monitored by the R-factor, a measure of the agreement between the experimental data and the structural model. The final R-factor for the wollastonite structure refinement was 8.9%.[1]

Structural Comparison Diagram

The following diagram illustrates the key structural relationship between **pectolite** and wollastonite, emphasizing the similar silicate chain structures and the differing cation

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arrangements.



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Caption: Structural relationship between **Pectolite** and Wollastonite.

Conclusion

The structural refinements of **pectolite** and wollastonite reveal a fascinating case of two minerals with the same fundamental silicate chain structure but different overall crystal structures. The substitution of one of the calcium ions with sodium and the incorporation of a hydroxyl group in **pectolite** leads to a distinct arrangement of the cations and a different orientation of the silicate chains compared to wollastonite. This detailed crystallographic understanding is crucial for comprehending their physical and chemical properties and for potential applications where precise atomic-level structure is a critical factor.

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References

- 1. msaweb.org [msaweb.org]
- 2. pnas.org [pnas.org]

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